

Application Notes: Expression and Purification of Recombinant Human TSTD1 in E. coli

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Compound of Interest

Compound Name: *STD1T*

Cat. No.: *B1681128*

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Introduction

Thiosulfate sulfurtransferase-like domain-containing 1 (TSTD1) is a cytoplasmic sulfurtransferase implicated in sulfide-based signaling pathways.^[1] Understanding its precise physiological role necessitates the production of pure, active recombinant protein for structural and functional studies. This document provides a detailed protocol for the expression of recombinant human TSTD1 in an Escherichia coli host system and its subsequent purification. The protocol is designed for researchers in biochemistry, molecular biology, and drug development.

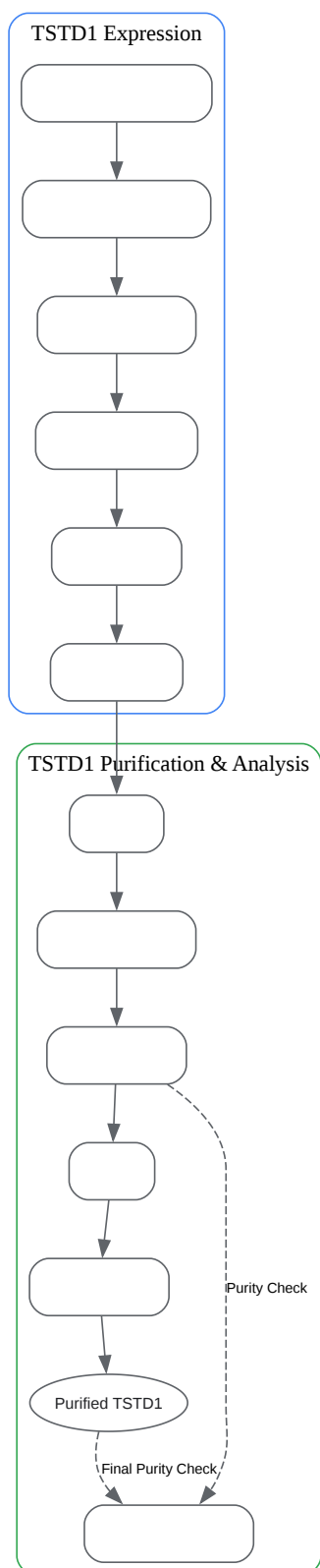
Quantitative Data Summary

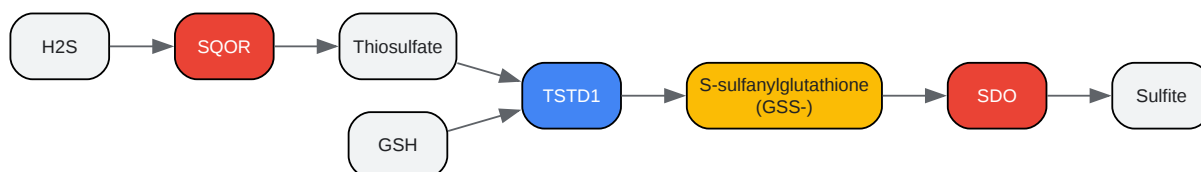
The following table summarizes typical quantitative results expected from the expression and purification of recombinant TSTD1 using the described protocol.

Parameter	Value	Reference
Expression System	E. coli BL21 (DE3)	[1]
Vector	pET-28b(+) with N-terminal His-tag	[1]
Yield of Purified Protein	~20 mg per liter of culture	[1]
Purity	>95% (as determined by SDS-PAGE)	[1]
Oligomeric State	Monomer in solution	[1]
Apparent Molecular Mass	~12.5 kDa	

Experimental Workflow

A generalized workflow for the expression and purification of recombinant TSTD1 is depicted below.





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References

- 1. home.sandiego.edu [home.sandiego.edu]
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